

# Safeguarding Your Laboratory: Proper Disposal Procedures for AZ191

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## Compound of Interest

Compound Name: AZ191

Cat. No.: B605721

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For researchers, scientists, and drug development professionals utilizing the potent kinase inhibitor **AZ191**, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **AZ191**, reinforcing our commitment to being your preferred partner in laboratory safety and chemical management.

## Understanding AZ191: A Profile

**AZ191** is a potent and selective inhibitor of dual-specificity tyrosine-phosphorylation-regulated kinase 1B (DYRK1B). Its chemical and physical properties are summarized below to inform safe handling and disposal practices.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>27</sub> N <sub>7</sub> O	[1]
Molecular Weight	429.52 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO and ethanol	
Storage	Recommended at -20°C for long-term storage.	

## Core Disposal Protocol for AZ191

The disposal of **AZ191**, like all laboratory chemicals, must be conducted in accordance with institutional, local, and national regulations. The primary source of specific disposal information is the Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS for **AZ191** before initiating any disposal procedures.

While a specific, publicly accessible SDS for **AZ191** was not identified during this search, the following general procedures for the disposal of potent kinase inhibitors and similar hazardous chemical waste should be followed.

### Step 1: Personal Protective Equipment (PPE)

Before handling **AZ191** for disposal, ensure you are wearing the appropriate PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from splashes.

### Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is paramount to prevent dangerous reactions and ensure compliant disposal.

- Designated Waste Container: Use a clearly labeled, leak-proof, and chemically compatible container for **AZ191** waste. The container must be marked as "Hazardous Waste."
- Solid Waste:
  - Unused or expired pure **AZ191** powder.
  - Contaminated materials such as weigh boats, pipette tips, and gloves.
- Liquid Waste:
  - Solutions containing **AZ191** (e.g., in DMSO).

- Rinsate from cleaning contaminated glassware.
- Avoid Mixing: Do not mix **AZ191** waste with incompatible chemicals. Consult the SDS for specific chemical incompatibilities.

## Step 3: Labeling and Storage

Accurate labeling and safe storage of hazardous waste are critical for regulatory compliance and the safety of all laboratory personnel.

- Labeling: The hazardous waste container must be clearly labeled with:
  - The words "Hazardous Waste."
  - The full chemical name: "**AZ191**" and any solvents present.
  - The approximate concentration and quantity of the waste.
  - The date of accumulation.
  - The name of the principal investigator and the laboratory contact information.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic. Ensure secondary containment is used to prevent spills.

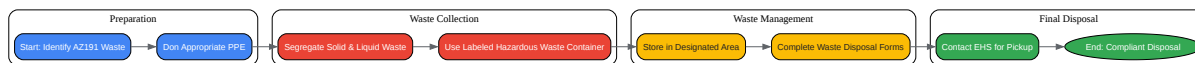
## Step 4: Arrange for Professional Disposal

Hazardous chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

- Contact EHS: Follow your institution's specific procedures for requesting a hazardous waste pickup.
- Documentation: Complete any required waste disposal forms accurately and completely.

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **AZ191** is outlined in the diagram below. Adherence to this workflow is essential for ensuring a safe and compliant disposal process.



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## References

- 1. caymanchem.com [caymanchem.com]
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